

Nickel(II) Dithiocyanate: Structural Architectures, Synthesis, and Emerging Biomedical Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nickel dithiocyanate

CAS No.: 13689-92-4

Cat. No.: B1234038

[Get Quote](#)

Executive Summary

Nickel(II) dithiocyanate (

) is a coordination polymer distinguished by its ambidentate ligand chemistry and unique magnetic ordering.[1] While historically utilized primarily in chemical separation sciences (Werner clathrates), recent 2024 breakthroughs have positioned it as a candidate in wound care therapeutics due to its potent antibiofilm and antimicrobial properties. This guide analyzes the compound's fundamental physicochemical properties, validated synthesis protocols, and its evolving role in pharmaceutical development.

Chemical Identity and Structural Architecture[2][3] [4][5]

Fundamental Nomenclature

- IUPAC Name: Nickel(II) thiocyanate[2][3]

- CAS Registry Number: 13689-92-4[4][3][5]
- Molecular Formula: $\text{Ni}(\text{SCN})_2$

[1][4][2][3][6]

- Molar Mass: 174.86 g/mol [1][4][3]
- Appearance: Dark chocolate-brown powder (anhydrous); turns green upon hydration or dissolution in polar solvents.

Coordination Geometry and Polymeric Structure

Unlike simple ionic salts, anhydrous nickel thiocyanate exists as a 2D coordination polymer. The nickel(II) center adopts a distorted octahedral geometry, coordinated by nitrogen atoms from two thiocyanate ligands and sulfur atoms from four adjacent thiocyanate ligands.[1][7][4]

- Ambidentate Ligand Behavior: The thiocyanate ion (SCN^-) bridges metal centers. The "hard" Nitrogen binds to the Nickel (consistent with the Irving-Williams series), while the "soft" Sulfur bridges to adjacent metal centers, creating infinite sheets.
- Crystal Lattice: The structure belongs to the $P6_3/mmc$ space group.[1][6] It forms layers held together by Van der Waals forces, similar to the structural motif.[4]

Magnetic Properties

Uniquely among first-row transition metal thiocyanates,

nickel thiocyanate exhibits ferromagnetic coupling within its 2D layers, which are then stacked antiferromagnetically.[2] This contrasts with Mn, Fe, and Co analogs, which are purely antiferromagnetic.[2] This property makes it a subject of interest for magnetic drug targeting studies.

Physicochemical Profile

Table 1: Key Physicochemical Properties of Nickel(II) Thiocyanate

Property	Value / Characteristic	Relevance to Research
Solubility	Soluble in Methanol, Ethanol, Water (with decomposition/hydration)	Critical for solvent selection in ligand exchange reactions.
Magnetic Susceptibility	(Paramagnetic)	Used for characterization via SQUID magnetometry.
Thermal Stability	Decomposes > 200°C	Stable under standard solvothermal synthesis conditions.
Coordination Mode	-bridging (N-bonded and S-bonded)	Facilitates formation of supramolecular frameworks (MOFs).
Electronic State	High-spin configuration	Results in characteristic d-d transition colors (Green in solution).

Validated Synthesis Protocols

For pharmaceutical grade applications, purity is paramount. The following protocols prioritize the removal of byproducts.

Method A: The Barium Metathesis Route (High Purity)

This method is preferred for isolating the anhydrous solid because the byproduct () is insoluble and easily removed by filtration.

Reaction:

Protocol:

- **Dissolution:** Dissolve 10 mmol of Nickel(II) Sulfate in 20 mL deionized water. Separately, dissolve 10 mmol Barium Thiocyanate in 20 mL water.

- Precipitation: Slowly add the Barium salt solution to the Nickel solution under vigorous stirring. A white precipitate () will form immediately.
- Filtration: Filter the solution through a 0.22 membrane (PTFE or Nylon) to remove all traces of Barium Sulfate. The filtrate is a green solution of .
- Isolation: Evaporate the filtrate under reduced pressure (Rotavap) at 40°C. Do not overheat. The resulting solid is the hydrate.
- Dehydration: Dry in a vacuum desiccator over to obtain the brown anhydrous powder.

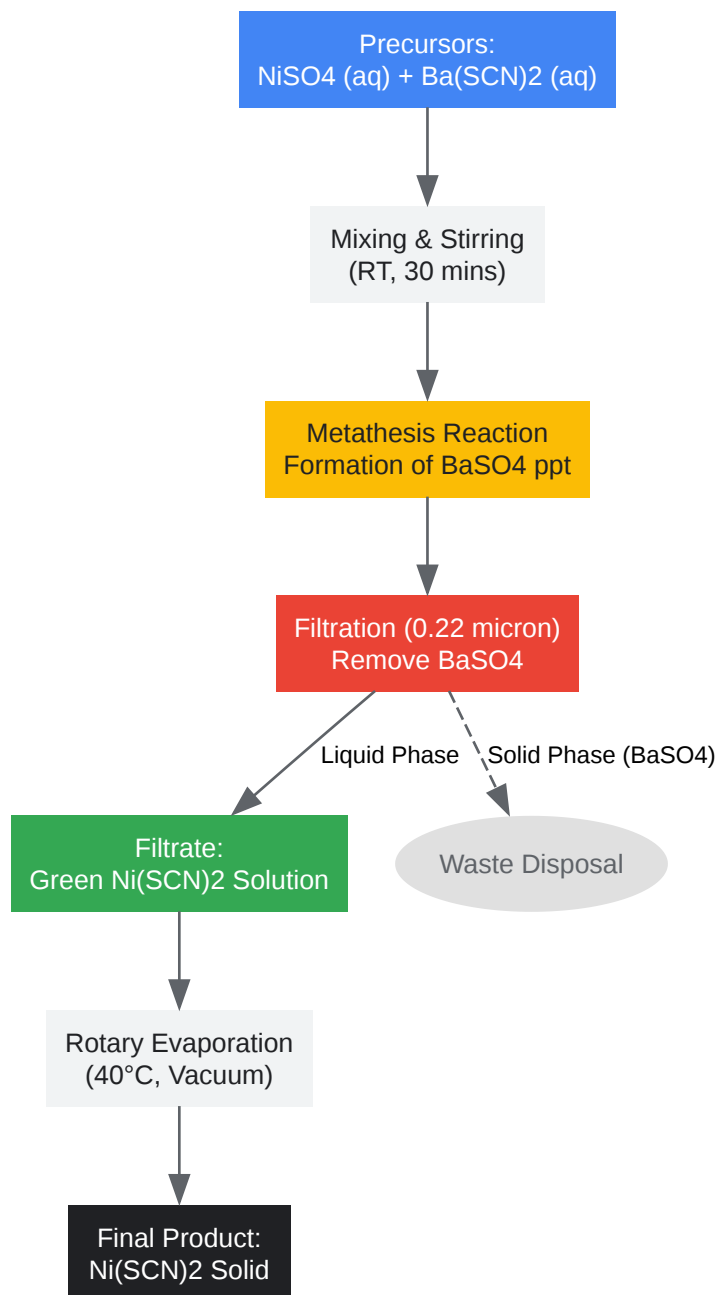
Method B: Methanolic Solvothermal Synthesis (For Complexation)

Used when the goal is to immediately react the nickel thiocyanate with organic ligands (e.g., for drug precursor synthesis).

Protocol:

- Dissolve and in a 1:2 molar ratio in absolute methanol.
- Precipitate by cooling the solution to 0°C. Filter off the potassium nitrate.
- The methanolic filtrate contains ready for ligand addition.

Synthesis Workflow Visualization



[Click to download full resolution via product page](#)

Figure 1: Step-by-step workflow for the high-purity synthesis of Nickel(II) Thiocyanate via barium metathesis.

Biomedical and Pharmaceutical Relevance[2][9][10]

Therapeutic Application: Wound Healing Nanocomposites

A pivotal 2024 study has identified Nickel Thiocyanate Nanoparticles (NiSCN-NPs) as a potent agent for wound care.

- Mechanism: The nanoparticles release

and

ions in a controlled manner. The thiocyanate moiety acts as a substrate for peroxidases (present in biological fluids), generating hypothiocyanite (

), a powerful antimicrobial agent that does not damage host tissue.

- Efficacy: Impregnated cotton gauze showed significant antibiofilm activity against *S. aureus* and *P. aeruginosa*, accelerating scarless wound healing in rat models.

Pharmaceutical Engineering: Werner Clathrates

Nickel thiocyanate is a classic "host" molecule in Werner complexes, specifically

- Function: This complex creates a crystalline lattice with specific voids.
- Application: It selectively encapsulates specific isomers (guests) from a mixture. This is historically significant for separating chiral drug intermediates or isomeric mixtures (e.g., separating xylene isomers) before modern chromatography became scalable.

Ligand Screening and Bioinorganic Modeling

Researchers utilize

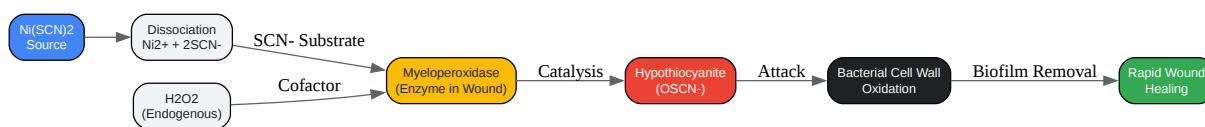
to model interactions between metals and nitrogen-rich drugs.

- Isonicotinamide Complexes:

forms complexes with isonicotinamide (an analog of the TB drug Isoniazid). Studying these crystal structures helps predict how nickel-based impurities might interact with active

pharmaceutical ingredients (APIs).

Mechanism of Action Diagram



[Click to download full resolution via product page](#)

Figure 2: The oxidative pathway by which thiocyanate ions derived from Ni(SCN)₂ contribute to antimicrobial activity in wound environments.

Safety and Handling (E-E-A-T)

Nickel compounds are classified as Group 1 Carcinogens (IARC) and potent sensitizers.

- Inhalation Risk: Use a localized exhaust hood. Inhalation of nickel dust is linked to nasal and lung cancers.
- Skin Contact: "Nickel itch" (allergic contact dermatitis) is common. Double nitrile gloves are mandatory.
- Thiocyanate Toxicity: While less toxic than cyanide, thiocyanates can affect thyroid function (goitrogenic) by inhibiting iodine uptake.
- Disposal: Do not dispose of down the drain. Nickel is a heavy metal pollutant. Collect in "Heavy Metal Inorganic" waste streams.

References

- Dubler, E., Relier, A., & Oswald, H. R. (1982). Intermediates in thermal decomposition of nickel(II) complexes: The crystal structures of Ni(SCN)₂(NH₃)₂ and Ni(SCN)₂.^[5]^[6] Zeitschrift für Kristallographie, 161(3-4), 265-277.^[6]

- Mautner, F. A., et al. (2019). Synthesis of isomorphous cobalt and nickel thiocyanate coordination compounds: Effect of metals on compound properties.[7] Polyhedron, 173, 114122.[7] [7]
- Srivastava, G., et al. (2024). Multifunctional (4-in-1) Therapeutic Applications of Nickel Thiocyanate Nanoparticles Impregnated Cotton Gauze as Antibacterial, Antibiofilm, Antioxidant and Wound Healing Agent. Advanced Healthcare Materials.
- Wojciechowska, A., et al. (2016). A series of nickel(II) thiocyanate complexes comprising various molar contents of isonicotinamide and water. CrystEngComm, 18, 1-15.
- Santa Cruz Biotechnology. Nickel Thiocyanate Product Safety Data Sheet (CAS 13689-92-4).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. grokipedia.com](https://grokipedia.com) [grokipedia.com]
- [2. Buy Nickel thiocyanate | 13689-92-4](https://smolecule.com) [smolecule.com]
- [3. scbt.com](https://scbt.com) [scbt.com]
- [4. Nickel\(II\) thiocyanate - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [5. chemistry.stackexchange.com](https://chemistry.stackexchange.com) [chemistry.stackexchange.com]
- [6. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [7. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- To cite this document: BenchChem. [Nickel(II) Dithiocyanate: Structural Architectures, Synthesis, and Emerging Biomedical Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1234038/docs#nickel-ii-dithiocyanate-structural-architectures-synthesis-and-emerging-biomedical-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)